

Introduction: The Piperazinone Core in Modern Drug Discovery

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Compound of Interest

Compound Name: *3-Ethyl-1-methylpiperazin-2-one*

CAS No.: 1214796-54-9

Cat. No.: B2970259

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The piperazine ring is a privileged scaffold in medicinal chemistry, integral to the structure of numerous blockbuster drugs.[3] Its six-membered ring containing two nitrogen atoms at positions 1 and 4 imparts favorable physicochemical properties, such as improved aqueous solubility and bioavailability, by serving as hydrogen bond acceptors or donors.[3] The modification of this core into a piperazin-2-one structure introduces a lactam functionality, which provides a rigid, stereochemically defined framework. This rigidity can be crucial for precise orientation of substituents and optimal interaction with biological targets.[1]

Piperazin-2-one derivatives are valuable intermediates and building blocks for creating complex, pharmacologically active molecules.[1][4] They have been investigated for a wide range of therapeutic applications, including antiviral and neurotransmitter receptor modulation.[4][5] **3-Ethyl-1-methylpiperazin-2-one** represents a specific, substituted version of this important heterocyclic system. The ethyl group at the 3-position and the methyl group at the 1-position offer distinct vectors for exploring chemical space, potentially influencing target binding, selectivity, and pharmacokinetic profiles.

Physicochemical and Predicted Properties

While a dedicated CAS (Chemical Abstracts Service) number for **3-Ethyl-1-methylpiperazin-2-one** is not prominently available, the parent compound, 3-Ethyl-piperazin-2-one, is registered under CAS Number 90485-52-2.^{[6][7]} The properties of this parent compound, alongside computational predictions for the N-methylated derivative, provide a strong basis for experimental design.

Property	Value (3-Ethyl-piperazin-2-one)	Predicted Value (3-Ethyl-1-methylpiperazin-2-one)	Source
Molecular Formula	C6H12N2O	C7H14N2O	[6]
Molecular Weight	128.17 g/mol	142.20 g/mol	[6]
Boiling Point	296.6°C at 760 mmHg	Not Available	[6]
Density	0.966 g/cm ³	Not Available	[6]
XLogP3	-0.2	0.0	[6][8]
Hydrogen Bond Donor Count	2	1	[6][8]
Hydrogen Bond Acceptor Count	2	2	[6][8]
Topological Polar Surface Area	41.1 Å ²	32.1 Å ²	[6][8]

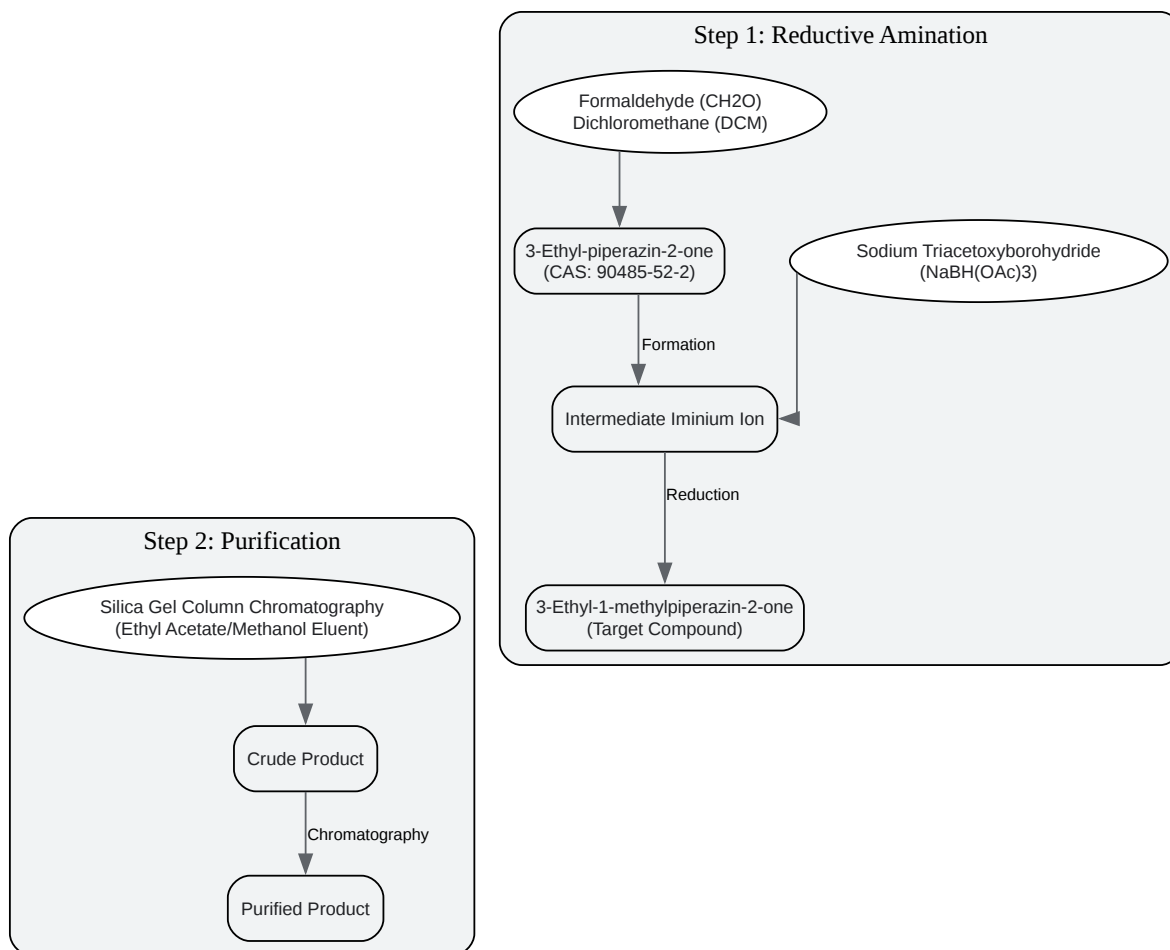
Synthesis and Mechanistic Insights

A definitive, published synthesis for **3-Ethyl-1-methylpiperazin-2-one** is not readily available. However, a robust synthetic route can be proposed based on established methodologies for N-alkylation of piperazines and piperazinones. The most direct approach involves the selective N-methylation of the more nucleophilic secondary amine of the 3-Ethyl-piperazin-2-one precursor.

Proposed Synthetic Pathway

The proposed synthesis begins with the readily available 3-Ethyl-piperazin-2-one. The key transformation is the methylation of the nitrogen at the 1-position. A standard method for this is reductive amination.

Mechanism Rationale: Direct alkylation with an agent like methyl iodide could lead to over-alkylation or reaction at the less hindered N4 position. Reductive amination offers a controlled, high-yield alternative. It involves the formation of an intermediate iminium ion upon reaction with formaldehyde, which is then reduced in situ by a hydride source like sodium triacetoxyborohydride. This reagent is preferred for its mildness and selectivity for reducing iminium ions over carbonyls.



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Caption: Proposed synthetic workflow for **3-Ethyl-1-methylpiperazin-2-one**.

Experimental Protocol: Synthesis

Objective: To synthesize **3-Ethyl-1-methylpiperazin-2-one** via reductive amination of 3-Ethyl-piperazin-2-one.

Materials:

- 3-Ethyl-piperazin-2-one (1.0 eq)
- Formaldehyde (37% solution in water, 1.2 eq)
- Sodium triacetoxyborohydride (1.5 eq)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Eluent: Ethyl acetate/Methanol (e.g., 95:5 v/v)

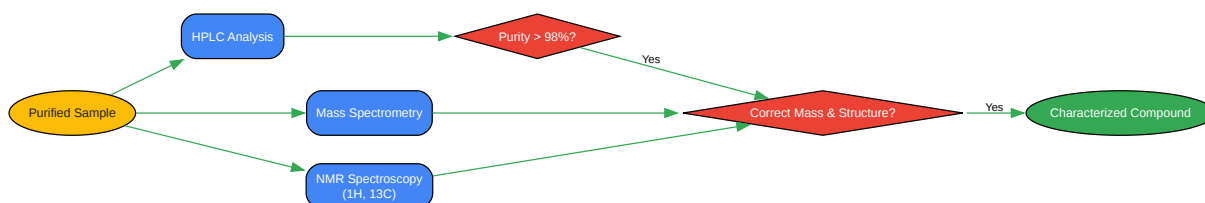
Procedure:

- **Reaction Setup:** Dissolve 3-Ethyl-piperazin-2-one (1.0 eq) in dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stirrer.
- **Iminium Formation:** Add formaldehyde solution (1.2 eq) to the flask and stir the mixture at room temperature for 1 hour.
- **Reduction:** Add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture over 15 minutes. Causality Note: Portion-wise addition controls the reaction rate and any potential exotherm.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature overnight. Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.

- Work-up: Quench the reaction by slowly adding a saturated sodium bicarbonate solution. Separate the organic layer. Extract the aqueous layer with DCM (2x).
- Isolation: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: Purify the crude residue by silica gel column chromatography using an ethyl acetate/methanol gradient to afford the pure **3-Ethyl-1-methylpiperazin-2-one**.

Analytical Characterization

A multi-technique approach is essential for the unambiguous structural confirmation and purity assessment of the synthesized compound. This self-validating workflow ensures the identity and quality of the final product.



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Sources

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